

An In-depth Technical Guide to 4-Bromo-2,6-diphenylpyrimidine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2,6-diphenylpyrimidine

Cat. No.: B372629

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, experimental protocols, and potential applications of **4-Bromo-2,6-diphenylpyrimidine**. This versatile compound serves as a significant building block in medicinal chemistry and materials science.

Core Chemical Properties

4-Bromo-2,6-diphenylpyrimidine is a solid, crystalline compound, appearing as a white to almost white powder.^[1] Its chemical structure features a pyrimidine core substituted with two phenyl groups and a bromine atom, which enhances its reactivity and makes it a valuable intermediate for various synthetic transformations.^[1]

Property	Value	Source
CAS Number	40734-24-5	[1][2]
Molecular Formula	C ₁₆ H ₁₁ BrN ₂	[1][3]
Molecular Weight	311.18 g/mol	[1][3]
Appearance	White to almost white powder to crystal	[1][2]
Melting Point	110.0 to 114.0 °C	[1][2]
Boiling Point (Predicted)	346.3 ± 35.0 °C	[2]
Density (Predicted)	1.397 ± 0.06 g/cm ³	[2]
pKa (Predicted)	-1.20 ± 0.30	[2]
Storage Conditions	Room temperature, recommended cool and dark (<15°C), or under inert gas (Nitrogen or Argon) at 2-8°C[2] [3]	
Purity	≥98% (GC)	[1]
Topological Polar Surface Area	25.78 Å ²	[3]
LogP (Predicted)	4.5731	[3]

Experimental Protocols

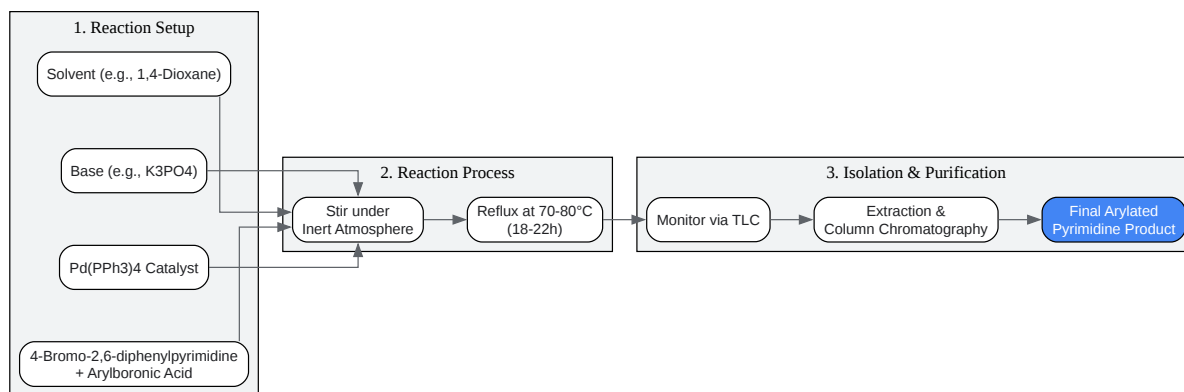
The bromine atom on the pyrimidine ring makes **4-Bromo-2,6-diphenylpyrimidine** an excellent substrate for cross-coupling reactions, a common strategy in the synthesis of complex organic molecules.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds. In the context of pyrimidine derivatives, it is used to introduce various aryl or heteroaryl substituents at the brominated position.[4]

Methodology: A general procedure for the Suzuki-Miyaura coupling of a bromo-pyrimidine derivative involves the following steps:

- **Reaction Setup:** A Schlenk flask is charged with the bromo-pyrimidine substrate (e.g., 5-(4-bromophenyl)-4,6-dichloropyrimidine), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (typically 5 mol%), and a suitable solvent (e.g., 1,4-Dioxane).^[4]
- **Inert Atmosphere:** The mixture is stirred under an inert atmosphere (e.g., Argon or Nitrogen) for approximately 30 minutes at room temperature.^[4]
- **Reagent Addition:** The aryl/heteroaryl boronic acid (typically 1.1 equivalents), a base (e.g., K_3PO_4 , 2 equivalents), and distilled water are added to the reaction mixture.^[4]
- **Reaction Conditions:** The mixture is heated to reflux at 70–80 °C for 18–22 hours.^[4]
- **Monitoring and Work-up:** The reaction progress is monitored by Thin-Layer Chromatography (TLC). Upon completion, the mixture is cooled, and the product is isolated through standard purification techniques such as extraction and column chromatography.



[Click to download full resolution via product page](#)

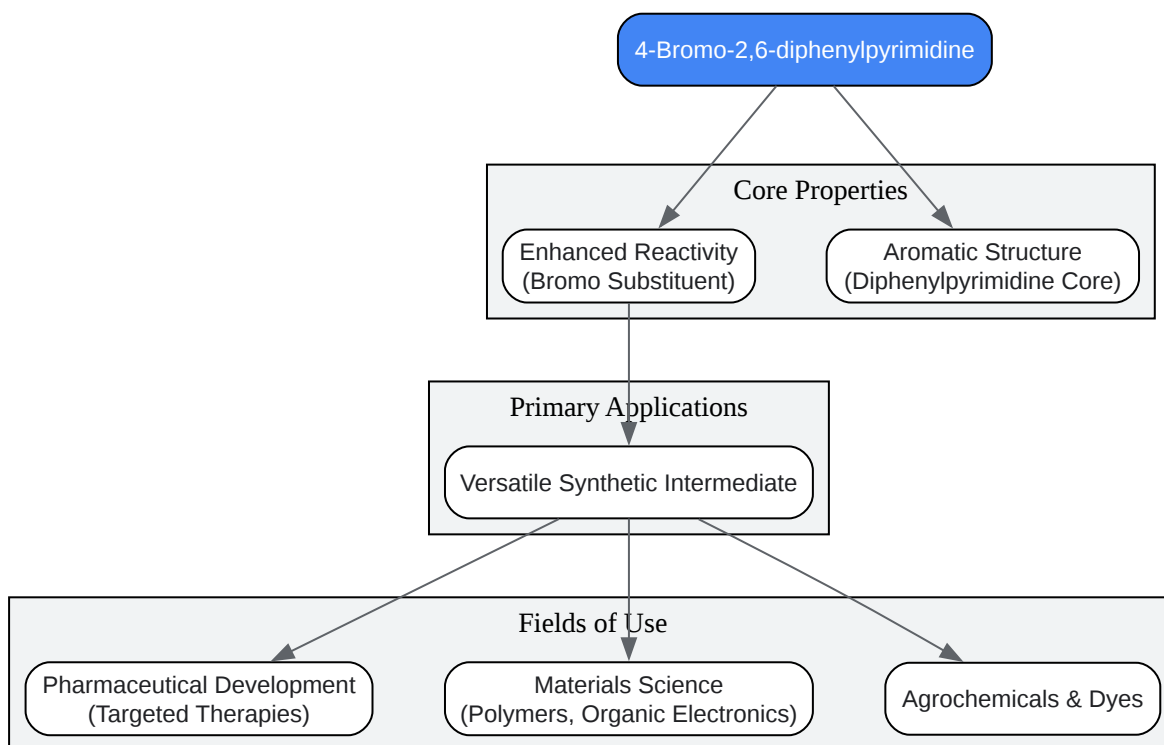
Fig. 1: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Applications and Biological Relevance

4-Bromo-2,6-diphenylpyrimidine is a key intermediate in the synthesis of a wide range of organic molecules due to its enhanced reactivity.^[1] Its applications span pharmaceutical development, materials science, and agricultural chemistry.

- **Pharmaceutical Development:** It serves as a crucial building block for synthesizing biologically active molecules and targeted therapies.^[1] Pyrimidine derivatives are known to possess a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[4][5]}
- **Materials Science:** The compound is utilized in the formulation of advanced materials like polymers and coatings.^[1] The photophysical properties suggested by its molecular structure make it a candidate for applications in organic electronics.^[6]

- Organic Synthesis: As a versatile intermediate, it facilitates the creation of complex organic molecules, including agrochemicals and dyes.[1]

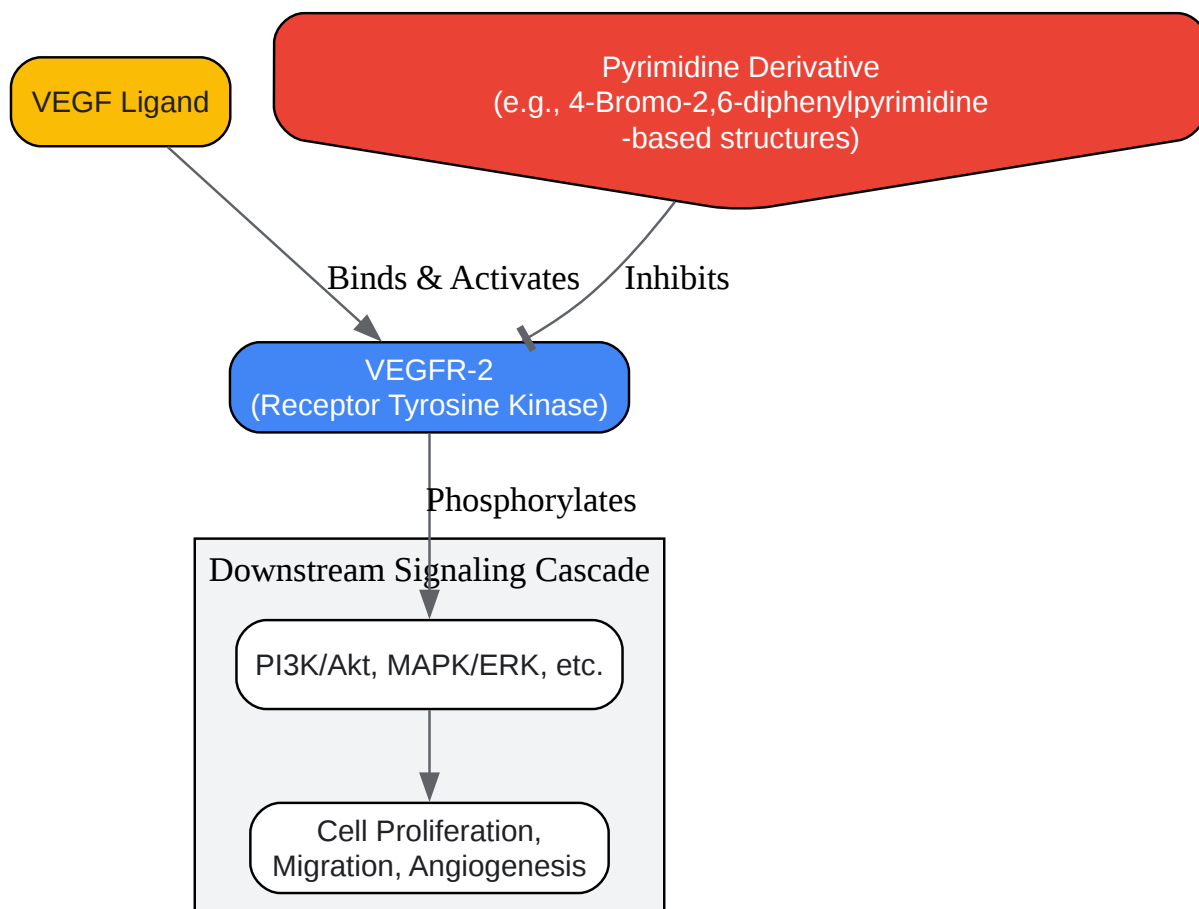


[Click to download full resolution via product page](#)

Fig. 2: Relationship between properties and applications of the compound.

Potential Role in Signal Pathway Inhibition

Pyrimidine-based compounds have been investigated as inhibitors of various protein kinases, which are crucial components of cell signaling pathways. For instance, certain pyrrolo[2,3-d]pyrimidine derivatives have been synthesized and identified as potent inhibitors of Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2).[7] Inhibition of VEGFR-2 blocks the signaling cascade responsible for angiogenesis (the formation of new blood vessels), a critical process for tumor growth and metastasis.



[Click to download full resolution via product page](#)

Fig. 3: Conceptual inhibition of the VEGFR-2 signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Bromo-2,6-diphenylpyrimidine CAS#: 40734-24-5 [m.chemicalbook.com]
- 3. chemscene.com [chemscene.com]

- 4. mdpi.com [mdpi.com]
- 5. Synthesis, characterization and in silico biological activity of some 2-(N,N-dimethyl guanidiny)l-4,6-diaryl pyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CAS 58536-46-2: 4-(4-Bromo-phenyl)-2,6-diphenyl-pyrimidine [cymitquimica.com]
- 7. Synthesis and biological activity of N(4)-phenylsubstituted-6-(2,4-dichloro phenylmethyl)-7H-pyrrolo[2,3-d]pyrimidine-2,4-diamines as vascular endothelial growth factor receptor-2 inhibitors and antiangiogenic and antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-2,6-diphenylpyrimidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b372629#4-bromo-2-6-diphenylpyrimidine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com